

An In-depth Technical Guide on 2-Ethoxyoctan-1-amine and Related Compounds

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Compound of Interest

Compound Name: 2-Ethoxyoctan-1-amine

Cat. No.: B15310449

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Introduction

A comprehensive search for the discovery, history, and detailed technical data for the specific chemical entity "**2-Ethoxyoctan-1-amine**" has revealed a notable absence of information in the public domain, including scientific literature and patent databases. This suggests that **2-Ethoxyoctan-1-amine** may be a novel compound that has not yet been synthesized or characterized. This guide, therefore, aims to provide relevant information on structurally related compounds, offering valuable context for researchers, scientists, and drug development professionals. The synthesis and properties of isomers and analogues such as 8-ethoxyoctan-1-amine and other ethoxy-amines will be discussed, alongside a proposed synthetic route for the target molecule based on established chemical principles.

Physicochemical Properties of Structurally Related Compounds

To provide a comparative context, the following table summarizes the known physicochemical properties of related ethoxy-amines and the parent octane structure. These data can serve as a baseline for estimating the properties of the theoretical **2-Ethoxyoctan-1-amine**.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)
8-Ethoxyoctan-1-amine	68603-39-4	C10H23NO	173.30	Not available
N-Ethyoctylamine	4088-36-2	C10H23N	157.30	Not available
1-Ethoxyoctane	929-61-3	C10H22O	158.28	Not available
2-Ethoxyethan-1-amine	110-76-9	C4H11NO	89.14	Not available

Synthesis of Ethoxy-Amines: Established Protocols

The synthesis of ethoxy-amines can be achieved through various established methods in organic chemistry. A prevalent method involves the reductive amination of an appropriate ketone or aldehyde, or the alkylation of an amine.

General Synthesis of Primary Amines

Several methods are established for the synthesis of primary amines, which could be adapted for the synthesis of **2-Ethoxyoctan-1-amine**. These include:

- **Reduction of Nitro Compounds:** A nitro group can be reduced to a primary amine via catalytic hydrogenation or using metals like tin or zinc in an acid.
- **Reduction of Nitriles:** Nitriles can be reduced to primary amines using strong reducing agents like lithium aluminum hydride (LiAlH₄).
- **Reductive Amination of Aldehydes and Ketones:** This two-step process involves the formation of an imine from an aldehyde or ketone with ammonia, followed by the reduction of the imine to an amine. A common reducing agent for this is sodium cyanoborohydride (NaBH₃CN).^[1]
- **Gabriel Synthesis:** This method involves the alkylation of potassium phthalimide with an alkyl halide, followed by hydrolysis to yield a primary amine.

- Hofmann Rearrangement: Primary amides can be converted to primary amines with one fewer carbon atom through the Hofmann rearrangement.[1]

A patented method for the preparation of 2-ethoxyethylamine involves the reaction of 2-ethoxyethanol with ammonia and hydrogen over a Cu-Co/Al₂O₃-diatomite catalyst in a fixed-bed reactor.[2][3] The reaction is carried out at a pressure of normal to 4.5 MPa and a temperature of 100 to 360 °C.[2]

Proposed Synthesis of 2-Ethoxyoctan-1-amine

Based on the general principles of amine synthesis, a plausible route to synthesize **2-Ethoxyoctan-1-amine** would be the reductive amination of 2-ethoxyoctanal. This hypothetical protocol is outlined below.

Experimental Protocol: Reductive Amination of 2-Ethoxyoctanal

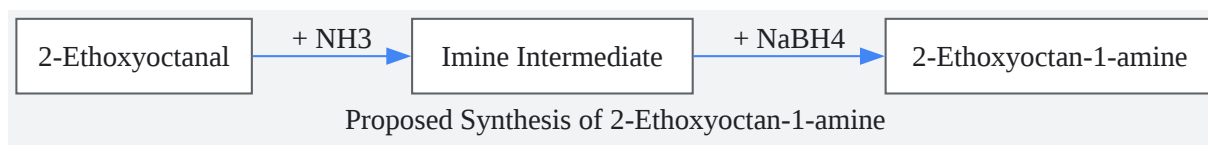
Step 1: Formation of the Imine

- Dissolve 2-ethoxyoctanal in a suitable solvent such as methanol.
- Add a solution of ammonia in methanol to the reaction mixture.
- Stir the mixture at room temperature to facilitate the formation of the corresponding imine.

Step 2: Reduction of the Imine

- To the imine-containing solution, add a reducing agent such as sodium borohydride (NaBH₄) or sodium cyanoborohydride (NaBH₃CN) portion-wise.
- Monitor the reaction progress using an appropriate analytical technique (e.g., TLC or GC-MS).
- Once the reaction is complete, quench the reaction by adding water.
- Extract the product with an organic solvent (e.g., diethyl ether or ethyl acetate).

- Dry the organic layer over an anhydrous salt (e.g., Na₂SO₄), filter, and concentrate under reduced pressure.
- Purify the crude product by distillation or column chromatography to obtain **2-Ethoxyoctan-1-amine**.



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Caption: Proposed reductive amination pathway for the synthesis of **2-Ethoxyoctan-1-amine**.

Biological Activity and Signaling Pathways

Due to the absence of any published research on **2-Ethoxyoctan-1-amine**, there is no information available regarding its biological activity or any associated signaling pathways. The biological effects of a novel compound would need to be determined through extensive in vitro and in vivo studies.

Conclusion

While "**2-Ethoxyoctan-1-amine**" appears to be an uncharacterized molecule, this guide provides a framework for its potential synthesis and offers data on structurally similar compounds to aid researchers in their investigations. The proposed synthetic route via reductive amination presents a viable starting point for the chemical synthesis of this novel amine. Future research will be essential to determine its physicochemical properties, biological activity, and potential applications in drug development or other scientific fields. Professionals in the field are encouraged to consider the provided information on related compounds as a valuable resource for initiating new research directions.

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- To cite this document: BenchChem. [An In-depth Technical Guide on 2-Ethoxyoctan-1-amine and Related Compounds]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15310449#discovery-and-history-of-2-ethoxyoctan-1-amine]

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